C13 NMR Structural Analysis: 2-Chloro-3-Methylbenzyl Alcohol

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Compound of Interest

Compound Name:	*(2-Chloro-3-methylphenyl)methanol*
CAS No.:	*61563-27-7*
Cat. No.:	*B3024949*

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Comparison Guide & Structural Elucidation Strategy

Executive Summary

2-Chloro-3-methylbenzyl alcohol (CAS: 56536-08-0 / 159873-45-7) is a critical intermediate in the synthesis of kinase inhibitors and agrochemicals. Its structural validation is frequently complicated by the presence of regioisomers (e.g., 2-chloro-4-methyl or 2-chloro-5-methyl derivatives) formed during electrophilic aromatic substitution or reduction sequences.

This guide provides a predictive reference standard for the 13C NMR spectrum of 2-chloro-3-methylbenzyl alcohol, comparing it against common isomers and explaining the diagnostic shift perturbations caused by the ortho-chloro and meta-methyl substituents.

Theoretical & Predicted Chemical Shifts

Due to the specific substitution pattern (1,2,3-trisubstituted benzene), the chemical shifts are governed by the additivity of substituent effects: the shielding ortho-effect of Chlorine and the deshielding ipso-effect of the Methyl group.

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Table 1: Predicted 13C NMR Shifts (CDCl3, 100 MHz) Values are calculated based on standard substituent additivity rules relative to Benzene (128.5 ppm).

Carbon Position	Assignment	Predicted Shift (δ, ppm)	Signal Type	Diagnostic Logic
C-Ar (Ipso)	C1	137.5 ± 1.5	Quaternary (C)	Deshielded by CH_2OH (+13); Shielded by ortho-Cl (-6).
C-Ar (Cl)	C2	134.2 ± 1.0	Quaternary (C)	Ipso-Cl (+6); Ortho-Me (+1). Sterically crowded.
C-Ar (Me)	C3	136.8 ± 1.0	Quaternary (C)	Ipso-Me (+9); Ortho-Cl (-6).
C-Ar	C4	129.5 ± 0.5	Methine (CH)	Para to CH_2OH; Meta to Cl.
C-Ar	C5	126.8 ± 0.5	Methine (CH)	Para to Cl (Shielding effect -2).
C-Ar	C6	125.5 ± 0.5	Methine (CH)	Ortho to CH_2OH (-1); Para to Me (-3).
Benzylic	CH_2-OH	63.5 ± 0.5	Methylene (CH_2)	Characteristic benzyl alcohol region.
Methyl	CH_3	19.8 ± 0.5	Methyl (CH_3)	Typical aryl-methyl shift.

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> *Note on C2 vs C3: The distinction between C2 (Cl-bearing) and C3 (Me-bearing) is critical. C2 is often slightly more shielded than expected due to the "Ortho Effect" from the adjacent methyl group, while C3 is deshielded by the ipso-methyl.*

Isomer Differentiation Strategy

The primary challenge in synthesizing this compound is distinguishing it from its regioisomers. The table below highlights the Key Diagnostic Peaks that shift significantly between isomers.

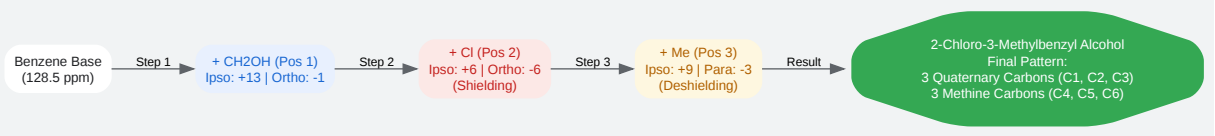
Table 2: Diagnostic Comparison with Regioisomers

Isomer	Key Distinction (C-Cl Position)	Key Distinction (C-Me Position)	Diagnostic Shift Change
2-Chloro-3-Methyl (Target)	C2 (~134 ppm)	C3 (~137 ppm)	Crowded: C2 & C3 are adjacent quaternary carbons.
2-Chloro-4-Methyl	C2 (~133 ppm)	C4 (~138 ppm)	Separated: C3 is a methine (CH) at ~127 ppm.
2-Chloro-5-Methyl	C2 (~131 ppm)	C5 (~136 ppm)	Symmetry: C4 and C6 shifts change significantly.

Structural Logic Visualization

The following diagram illustrates the assignment logic and how substituent effects (electronic and steric) dictate the final spectrum.

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Figure 1: Additivity logic flow for predicting the 13C NMR shifts of 1,2,3-trisubstituted benzene.

Solvent Effects: $CDCl_3$ vs. DMSO-d_6

The choice of solvent significantly affects the observation of the benzylic carbon and the hydroxyl proton (in 1H NMR), which indirectly aids in confirming the alcohol functionality.

Table 3: Solvent Comparison Guide

Feature	$CDCl_3$ (Chloroform-d)	DMSO-d_6 (Dimethyl Sulfoxide-d_6)	Mechanism
Benzylic Carbon (CH_2)	~63.5 ppm	~61.5 ppm	Solvent polarity and H-bonding capability shift the electron density.
Proton Coupling (1H NMR)	Singlet (s)	Triplet (t)	In DMSO, slow exchange of the OH proton allows coupling (^3J_HH) to the CH_2 protons.
Solubility	Good (for pure oil)	Excellent (for polar/salts)	DMSO is preferred if the sample contains residual salts from reduction (e.g., Borane/LiAlH4).

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Experimental Protocol for Validation

To ensure data integrity and reproducibility when characterizing this intermediate, follow this validated acquisition protocol.

Sample Preparation

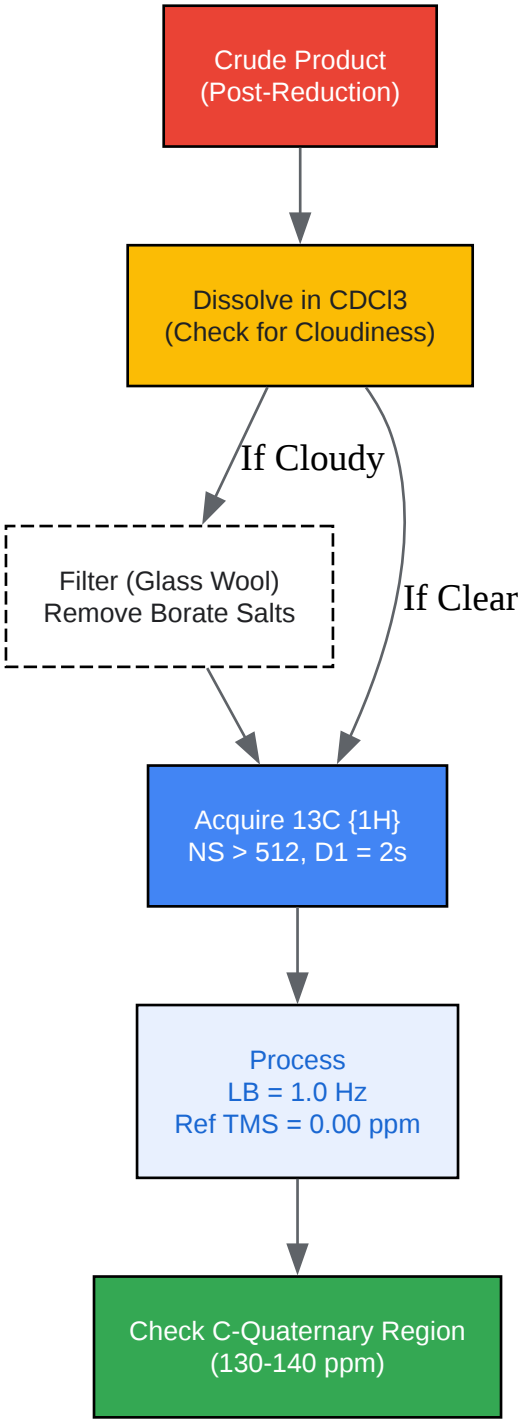
- Mass: Weigh 15–20 mg of the oil/solid.
- Solvent: Add 0.6 mL of $CDCl_3$ (99.8% D) containing 0.03% TMS (v/v) as an internal reference.
- Filtration: If the solution is cloudy (common with borane reductions), filter through a small plug of glass wool directly into the NMR tube to remove inorganic borate salts.

Acquisition Parameters (Standard 100 MHz Carbon)

- Pulse Sequence:zgpg30 (Power-gated decoupling) to suppress NOE for quantitative accuracy (optional) or standard zgpg for sensitivity.
- Relaxation Delay (D1):2.0 seconds (Ensure quaternary carbons C1, C2, C3 relax sufficiently).
- Scans (NS): Minimum 512 scans (due to the lower sensitivity of the 3 quaternary carbons).
- Spectral Width:-10 to 180 ppm.

Workflow Diagram

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Figure 2: Sample preparation and acquisition workflow for reliable C13 NMR data.

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